1-Chloro-2-ethynyl-4-nitrobenzene CAS 2027499-89-2

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Compound of Interest

Compound Name:	*1-Chloro-2-ethynyl-4-nitrobenzene*
Cat. No.:	*B8067557*

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An In-Depth Technical Guide to **1-Chloro-2-ethynyl-4-nitrobenzene** (CAS 2027499-89-2)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Chloro-2-ethynyl-4-nitrobenzene is a substituted aromatic compound featuring a unique combination of chloro, ethynyl, and nitro functionalities. This guide provides a comprehensive technical overview of this molecule, including its predicted physicochemical properties, potential synthetic pathways, expected chemical reactivity, and prospective applications in research and development. Given the limited publicly available data for this specific compound, this document leverages established principles of organic chemistry and data from analogous structures to offer a predictive yet scientifically grounded perspective.

Introduction and Molecular Overview

1-Chloro-2-ethynyl-4-nitrobenzene is a polyfunctional aromatic molecule with the CAS number 2027499-89-2. Its structure presents a rich scaffold for chemical modification, making it a potentially valuable building block in medicinal chemistry and materials science. The interplay

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of its three distinct functional groups—a chloro group, an ethynyl group, and a nitro group—on the benzene ring dictates its chemical behavior and potential utility.

The nitro group is a strong electron-withdrawing group, which significantly influences the reactivity of the aromatic ring. The ethynyl group offers a versatile handle for a variety of chemical transformations, most notably cross-coupling reactions. The chloro substituent further modulates the electronic properties of the ring and can serve as a leaving group in nucleophilic aromatic substitution reactions.

Physicochemical Properties

Specific experimental data for **1-Chloro-2-ethynyl-4-nitrobenzene** is not widely available. However, its properties can be predicted based on its structure and comparison with related compounds.

Property	Predicted Value/Information
Molecular Formula	$C_8H_4ClNO_2$
Molecular Weight	181.58 g/mol
Appearance	Likely a yellow solid
Solubility	Expected to be poorly soluble in water, but soluble in common organic solvents like dichloromethane, tetrahydrofuran, and acetone.[1]
Melting Point	Expected to be a solid at room temperature with a relatively high melting point due to its planar aromatic structure and polar nitro group.[1]
Boiling Point	Predicted to be high, with potential for decomposition at elevated temperatures.[1]

Potential Synthetic Pathways

The synthesis of **1-Chloro-2-ethynyl-4-nitrobenzene** is not explicitly detailed in the current literature. However, a plausible multi-step synthetic route can be devised based on well-

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established organic transformations. A likely strategy would involve the sequential introduction of the required functional groups onto a benzene ring. A possible disconnection approach suggests a Sonogashira coupling as a key final step.

A potential precursor is 2-chloro-5-nitrotoluene, which can be synthesized from commercially available starting materials.[2][3]

Proposed Synthetic Workflow

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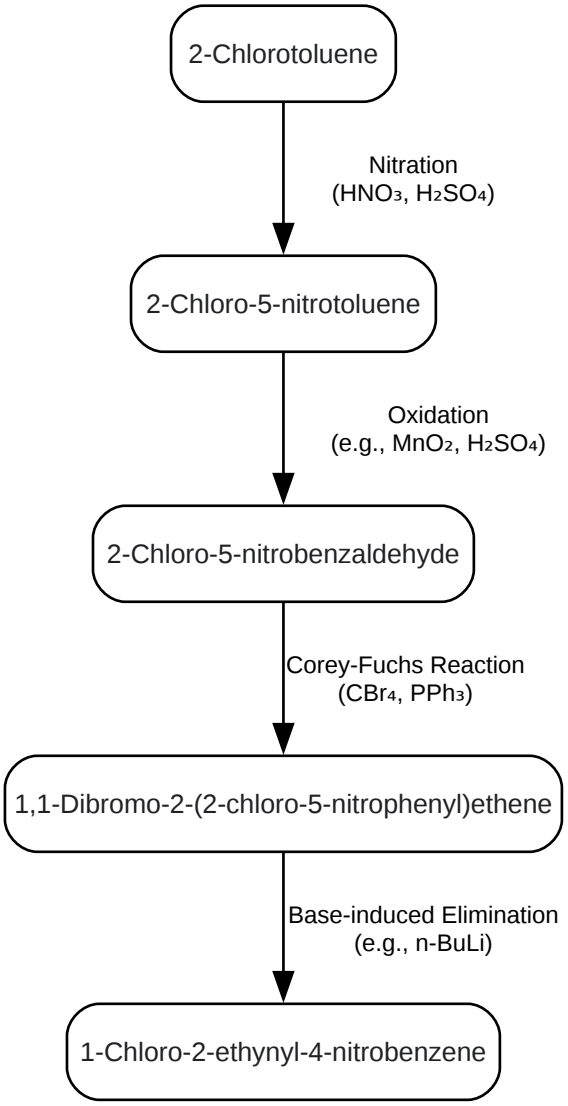

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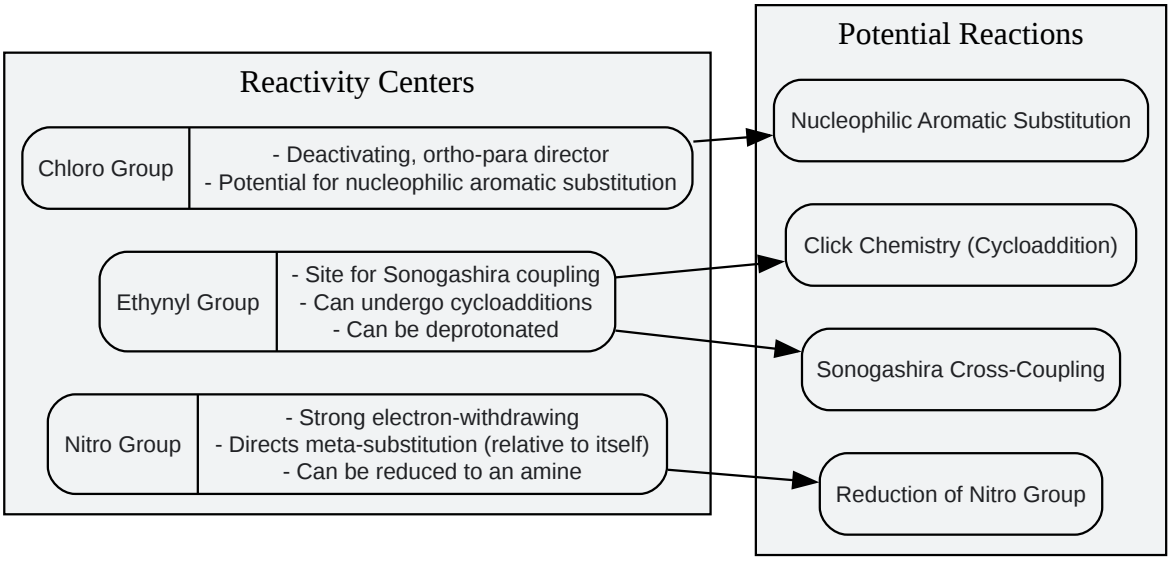

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